Publish Comparison Guide: Mass Spectrometry Fragmentation of 2-(2,3-Dimethylphenyl)-5-nitropyridine

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Compound of Interest	
Compound Name:	*2-(2,3-Dimethylphenyl)-5-nitropyridine*
Cat. No.:	*B15393528*

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Executive Summary

2-(2,3-Dimethylphenyl)-5-nitropyridine is a critical intermediate often encountered in the synthesis of bipyridine-based pharmaceuticals (e.g., Perampanel analogs). Its structural characterization relies heavily on distinguishing the specific substitution pattern of the phenyl ring and the position of the nitro group on the pyridine core.

This guide defines the Electrospray Ionization (ESI) and Electron Ionization (EI) fragmentation signatures of this molecule.[1] A key focus is placed on differentiating this compound from its des-methylated analogs and regioisomers (e.g., 3-nitropyridine derivatives) through specific "ortho-effect" mechanisms and characteristic neutral losses.

Chemical Identity & Structural Logic[2][3][4]

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Property	Detail
IUPAC Name	2-(2,3-Dimethylphenyl)-5-nitropyridine
Molecular Formula	$C_{13}H_{12}N_2O_2$
Monoisotopic Mass	228.0899 Da
Precursor Ion (ESI+)	m/z 229.0972 $[M+H]^+$
Core Structure	A 5-nitropyridine ring coupled at the C2 position to a 2,3-dimethylphenyl moiety.[2][3][4][5][6][7][8][9][10]

Structural Considerations for MS:

- Nitro Group (C-5): Being distal to the biaryl linkage, the C-5 nitro group typically undergoes radical cleavage (

) rather than rearrangement-driven losses seen in ortho-nitro isomers.
- Dimethylphenyl Group: The methyl groups at positions 2' and 3' introduce steric bulk and provide sites for benzylic fragmentation (loss of

  or

).

Experimental Protocol (Standardized)

To reproduce the fragmentation patterns described below, the following LC-MS/MS conditions are recommended. This protocol ensures the generation of stable precursor ions while permitting energy-resolved fragmentation.

Instrumentation: Q-TOF or Triple Quadrupole Mass Spectrometer.

- Sample Preparation: Dissolve 1 mg standard in 1 mL Methanol:Water (50:50) + 0.1% Formic Acid. Dilute to 1 µg/mL for infusion.
- Ionization Source: Electrospray Ionization (ESI) – Positive Mode.

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- Capillary Voltage: 3.5 kV[11]
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation)
- Source Temp: 120 °C

- Collision Induced Dissociation (CID):
  - Collision Gas: Argon
  - Collision Energy (CE): Ramp 10–40 eV to observe sequential losses.

Fragmentation Analysis & Pathways

Primary Fragmentation Pathway (ESI+)

The protonated molecule $[M+H]^+$ (m/z 229) is the stable precursor. Upon collisional activation, the fragmentation is dominated by the instability of the nitro group and the stability of the biaryl core.

- Loss of Nitro Group (Major Pathway): The most abundant product ion arises from the loss of the nitro group as a radical (

  , 46 Da) or as nitrous acid (

  , 47 Da) if a proximal proton is available. For the 5-nitro isomer, the radical loss is favored, yielding the 2-(2,3-dimethylphenyl)pyridine cation (m/z 183).
  - Transition: m/z 229

    m/z 183 (

    46 Da)
- Loss of Nitric Oxide (Minor Pathway): A nitro-nitrite rearrangement can lead to the loss of

  (30 Da), generating an oxygenated cation (m/z 199). This is less common in 5-nitro isomers compared to 3-nitro isomers but still observable.
  - Transition: m/z 229

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m/z 199 (

30 Da)

- Secondary Fragmentation (From m/z 183): The resulting aryl-pyridine core (m/z 183) further fragments via:
  - Methyl Loss: Loss of a methyl radical (

    , 15 Da) from the phenyl ring.
    - Transition: m/z 183

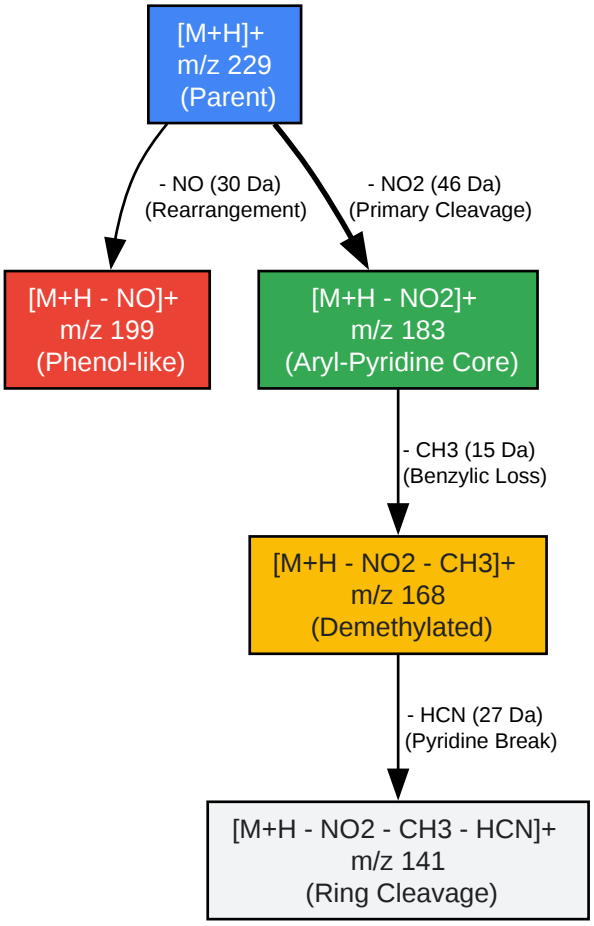
      m/z 168.[2]
  - Ring Contraction: Loss of HCN (27 Da) from the pyridine ring.
    - Transition: m/z 168

      m/z 141.

Visualization of Signaling Pathways (Graphviz)

The following diagram illustrates the hierarchical fragmentation tree.

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Caption: Stepwise ESI+ fragmentation pathway of **2-(2,3-Dimethylphenyl)-5-nitropyridine** showing primary nitro loss and secondary alkyl/ring cleavages.

Comparative Performance Guide

This section compares the target molecule against key alternatives to demonstrate specificity.

Target vs. Des-methyl Analog (2-Phenyl-5-nitropyridine)

The absence of methyl groups in the analog shifts the mass spectrum and alters the fragmentation energy landscape.

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Feature	Target: 2-(2,3-Dimethylphenyl)-	Alternative: 2-Phenyl-	differentiation Logic
Precursor Ion	m/z 229	m/z 201	28 Da shift confirms dimethyl substitution.
Base Fragment	m/z 183 (Dimethyl-aryl-pyr)	m/z 155 (Phenyl-pyr)	Both lose NO_2, but the fragment mass retains the alkyl signature.
Methyl Loss	Observed (m/z 183 168)	Absent	The loss of 15 Da is diagnostic for the presence of the dimethylphenyl group.

Target vs. Regioisomer (3-Nitropyridine Analog)

Differentiation of the 5-nitro vs. 3-nitro position is critical for impurity profiling.

- 5-Nitro (Target): The nitro group is distant from the phenyl ring.
  - Dominant Pathway: Simple cleavage of (m/z 229 183).
- 3-Nitro (Isomer): The nitro group is proximal to the phenyl ring and its ortho-methyl group.
  - Ortho Effect: The close proximity facilitates a hydrogen transfer from the methyl group to the nitro oxygen, followed by the loss of OH radical (17 Da) or Water (18 Da).
  - Diagnostic Peak: Presence of $[M+H - H_2O]^+$ (m/z 211) is a strong indicator of the 3-nitro isomer. Its absence supports the 5-nitro assignment.

Summary Data Table

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m/z (ESI+)	Ion Identity	Formula (Predicted)	Relative Abundance (Est.)	Mechanism
229	Precursor $[M+H]^+$	$C_{13}H_{13}N_2O_2^+$	100%	Protonation
212	$[M+H - OH]^+$	$C_{13}H_{12}N_2O^+$	<5%	Minor Ortho-effect (Rare in 5-nitro)
199	$[M+H - NO]^+$	$C_{13}H_{13}N_2O^+$	10-20%	Nitro-Nitrite Rearrangement
183	$[M+H - NO_2]^+$	$C_{13}H_{13}N^+$	80-90%	Radical Cleavage (Base Peak Candidate)
168	$[M+H - NO_2 - CH_3]^+$	$C_{12}H_{10}N^+$	30-50%	Benzylic Methyl Loss
141	[Core Breakdown]$^+$	$C_{11}H_9^+$	10-20%	Loss of HCN from Pyridine

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